

Comparative Technical Guide: Acid Yellow 155 vs. Reactive Yellow Dyes for Wool

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Compound of Interest

Compound Name: Acid yellow 155

CAS No.: 12220-81-4

Cat. No.: B1172560

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Executive Summary

This guide provides a technical comparison between **Acid Yellow 155** (representing the Acid Milling dye class) and Reactive Yellow 84 (representing α -bromoacrylamide reactive dyes) for wool coloration. While **Acid Yellow 155** offers superior exhaustion rates and ease of application in weakly acidic conditions, Reactive Yellow dyes demonstrate significantly higher wet fastness due to covalent fixation. This analysis evaluates the thermodynamic efficiency, fixation mechanics, and process protocols to assist researchers in selecting the optimal chromophore for high-performance wool substrates.

Key Finding: **Acid Yellow 155** is the preferred candidate for level dyeing of delicate wool blends where migration is required. Reactive Yellow 84 is the definitive choice for "superwash" wools requiring machine-wash standards (ISO 105-C06).

Scientific Foundation & Mechanisms[1]

The Substrate: Wool Keratin

Wool fiber is a protein complex (keratin) containing reactive amino acid side chains. The dyeing efficiency depends on the availability of:

- Amine groups (-NH₂): Protonated to -NH₃⁺ in acidic baths, acting as cationic sites for ionic bonding.[1]

- Nucleophilic sites (SH, NH₂, OH): Targets for covalent bonding with reactive dyes.^[1]

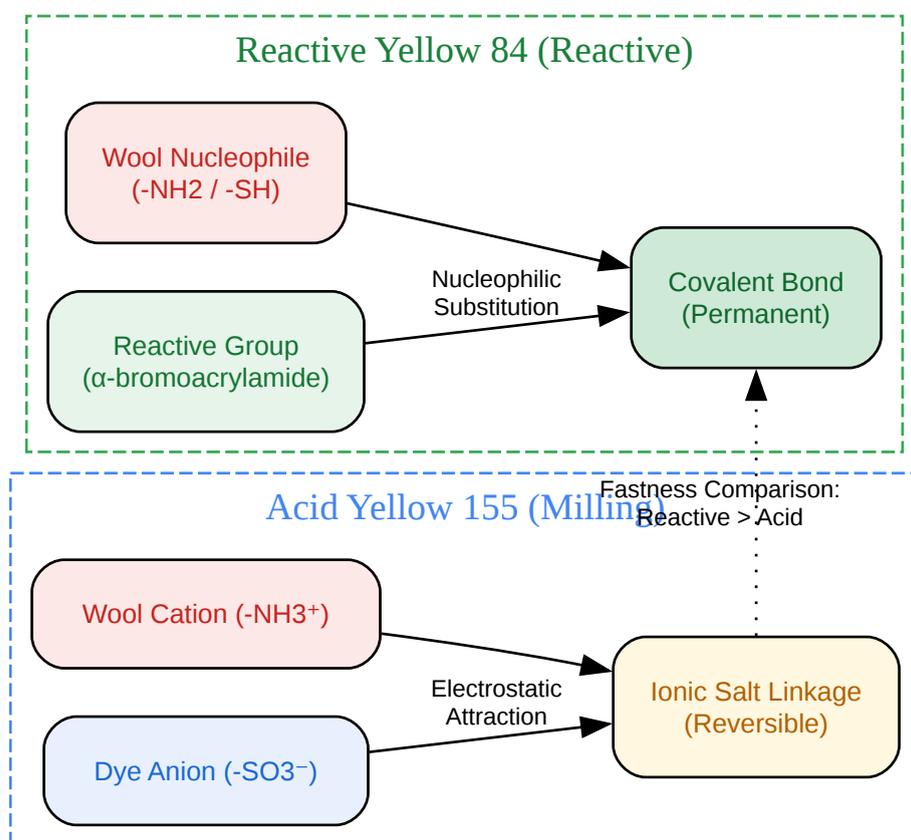
Mechanism of Action

- **Acid Yellow 155** (Acid Milling Class): This dye functions primarily through Ionic Bonding and Hydrophobic Interactions. Being a milling dye, it possesses a larger molecular structure and higher substantivity than leveling acid dyes. It aggregates within the fiber matrix, providing good wet fastness, but relies on physical entrapment and salt linkages.
 - Mechanism:^{[1][2][3][4]}
- **Reactive Yellow 84** (α -Bromoacrylamide Class): This dye utilizes a Nucleophilic Substitution/Addition mechanism.^[1] The reactive group (α -bromoacrylamide) forms a stable covalent bond with the nucleophilic amino, thiol, or hydroxyl groups of the keratin fiber. This bond is irreversible under standard washing conditions.
 - Mechanism:^{[1][2][3][4]}

^[1]

Mechanistic Visualization

The following diagram contrasts the reversible ionic interaction of **Acid Yellow 155** with the permanent covalent fixation of Reactive Yellow 84.



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Caption: Mechanistic pathway comparison. **Acid Yellow 155** relies on electrostatic salt linkages, while Reactive Yellow 84 forms irreversible covalent bonds.[1]

Experimental Protocols

To ensure reproducibility, the following protocols use standard liquor ratios (1:20) and "On Weight of Fiber" (OWF) calculations.[5]

Protocol A: Acid Yellow 155 (Milling Method)

Objective: Maximize exhaustion while maintaining levelness.

- Preparation: Scour wool at 40°C with 1 g/L non-ionic detergent. Rinse.[2][6][7]
- Dyebath Setup:

- Dye: 2.0% OWF **Acid Yellow 155**.
- Auxiliaries: 1.0% OWF Leveling Agent (Amphoteric), 5% Sodium Sulfate (Glauber's Salt).
[\[1\]](#)
- pH Control: Adjust to pH 5.5–6.0 using Acetic Acid.
- Dyeing Cycle:
 - Start at 40°C.
 - Raise temperature at 1°C/min to 98°C.
 - Hold: Maintain boil (98°C) for 60 minutes.
- Wash-off: Cool to 70°C, drain. Rinse warm (50°C) then cold.

Protocol B: Reactive Yellow 84 (Reactive Method)

Objective: Maximize covalent fixation efficiency.

- Preparation: Scour wool (essential to remove grease blocking reactive sites).
- Dyebath Setup:
 - Dye: 2.0% OWF Reactive Yellow 84.[\[5\]](#)
 - Auxiliaries: 1.0% Albegal B (Levelling agent specific for wool reactives), 0.5% Sodium Acetate.[\[1\]](#)
 - pH Control: Adjust to pH 4.5–5.0 (Critical: Higher pH causes hydrolysis; lower pH reduces reactivity).
- Dyeing Cycle:
 - Start at 40°C.
 - Raise temperature at 1°C/min to 98°C.

- Hold: Maintain boil for 60–90 minutes (Reactive dyes require longer migration time).
- Optional: Add Ammonia (pH 8.5) at 80°C for 15 mins (Aftertreatment) to remove unfixed dye, though modern wool reactives often skip this.^[1]
- Wash-off: Rinse hot (80°C) to hydrolyze and remove unfixed dye, ensuring fastness.

Performance Analysis & Data

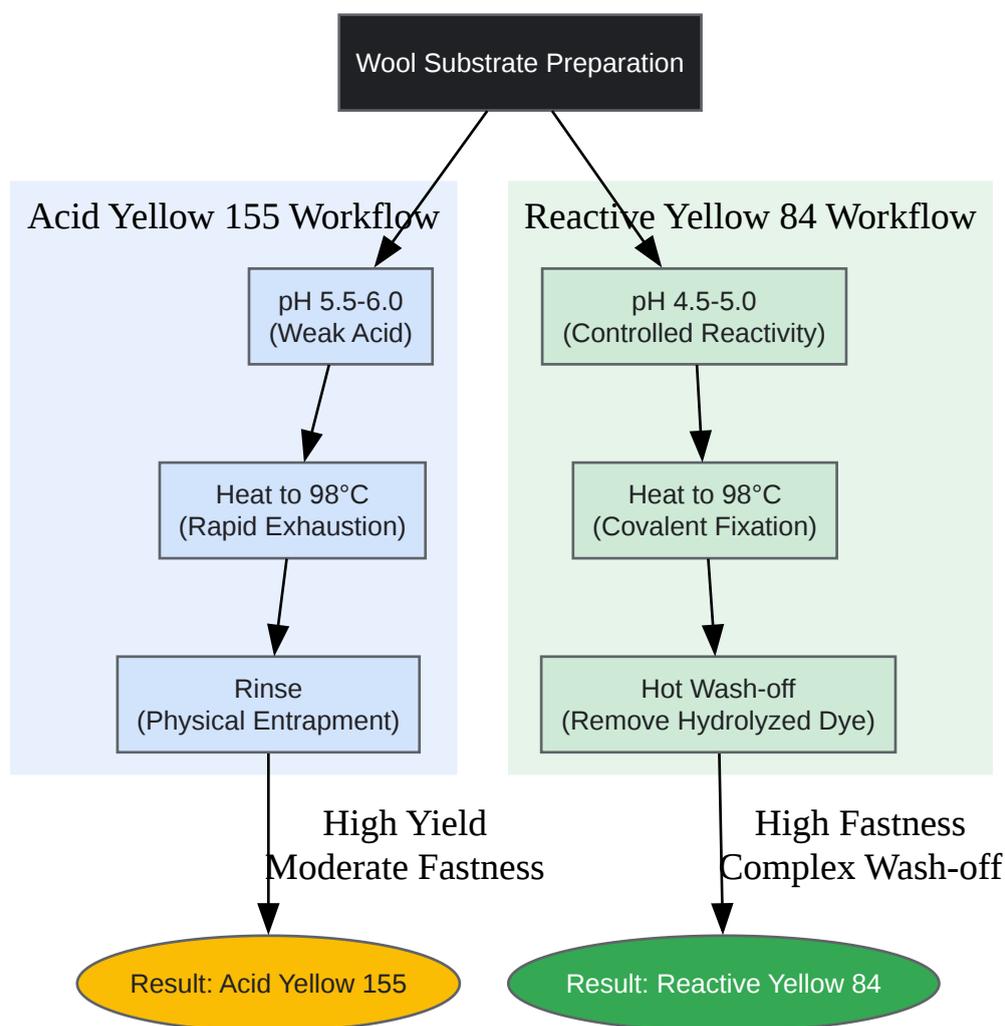
The following data summarizes the performance metrics based on standardized testing (ISO 105 series).

Comparative Performance Matrix

Metric	Acid Yellow 155 (Milling)	Reactive Yellow 84	Analysis
Exhaustion Rate	High (90-95%)	Medium-High (85-90%)	Acid dyes exhaust more completely due to high affinity; reactive dyes leave some hydrolyzed dye in the bath.
Fixation Efficiency	N/A (Ionic Association)	High (>90%)	Reactive dye forms permanent bonds; Acid dye is physically bound.
Wash Fastness (60°C)	Good (3-4)	Excellent (4-5)	Covalent bonds prevent dye desorption during hot washing.[1]
Light Fastness	Very Good (5-6)	Good (5)	Acid milling dyes often have superior chromophore stability against UV.
Leveling Properties	Moderate	Good	Reactive dyes for wool are designed with high migration properties before fixation.
Environmental Impact	Low COD in effluent	Moderate COD	Reactive hydrolysis contributes to higher Chemical Oxygen Demand (COD) in effluent.

Efficiency Workflow Diagram

This diagram illustrates the critical process control points where efficiency is determined.



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Caption: Operational workflow comparison. Note the critical "Hot Wash-off" step for Reactive dyes to ensure fastness.

Conclusion & Recommendations

For researchers developing wool-based textiles:

- Choose **Acid Yellow 155** if your priority is color yield and processing simplicity. It is the superior choice for yarns that will not be subjected to hot machine washing, such as dry-clean-only luxury knitwear. Its high exhaustion reduces dye waste in the effluent.
- Choose Reactive Yellow 84 if your priority is product durability and wash fastness. For "Superwash" treated wools or garments intended for frequent laundering, the covalent

fixation is non-negotiable. The trade-off is a more energy-intensive wash-off process to remove hydrolyzed dye.

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